

Peptide array screening for Angiotensin II inhibitory peptides

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Compound of Interest

Compound Name: *Angiotensin II antipeptide*

Cat. No.: *B039857*

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An in-depth look at utilizing peptide array screening to identify and characterize novel Angiotensin II (Ang II) inhibitory peptides is provided in this application note. This technology offers a high-throughput and efficient method for screening large libraries of peptides to discover potential therapeutic agents for hypertension and other cardiovascular diseases.

Introduction

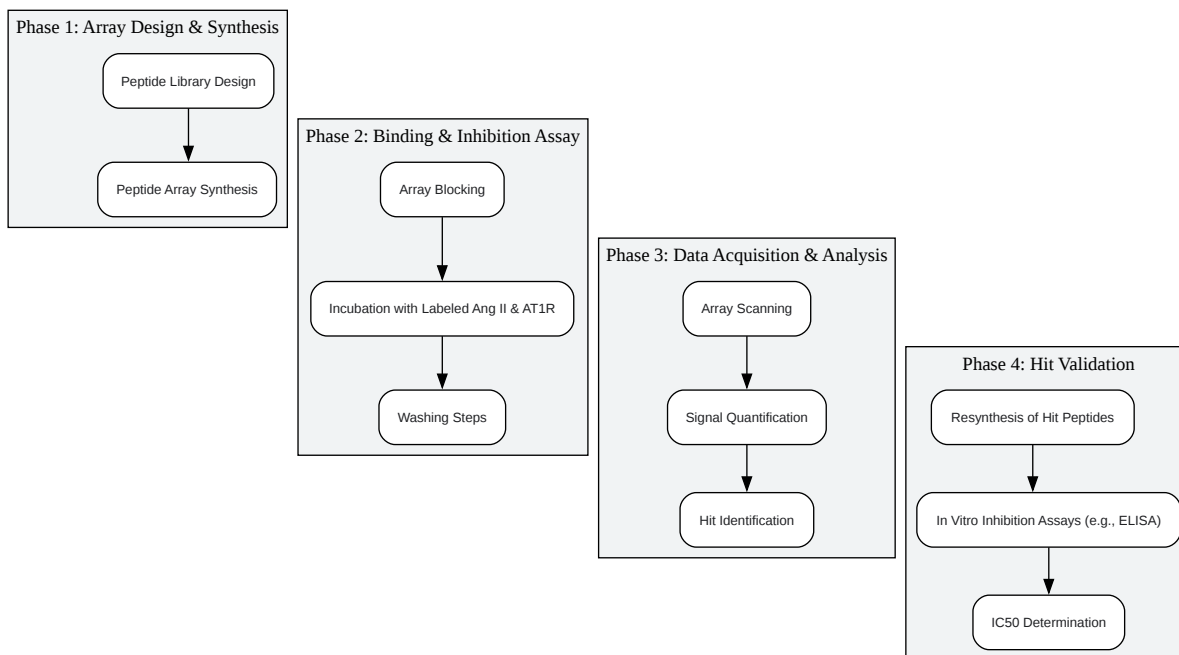
The Renin-Angiotensin System (RAS) is a critical regulator of blood pressure and cardiovascular homeostasis. Angiotensin II, the primary effector of the RAS, mediates its effects by binding to the Angiotensin II type 1 receptor (AT1R), leading to vasoconstriction, inflammation, and fibrosis. Consequently, inhibiting the Angiotensin II pathway is a well-established therapeutic strategy for managing hypertension. Peptide array screening provides a powerful platform for the de novo discovery of peptides that can inhibit the interaction between Angiotensin II and its receptor.

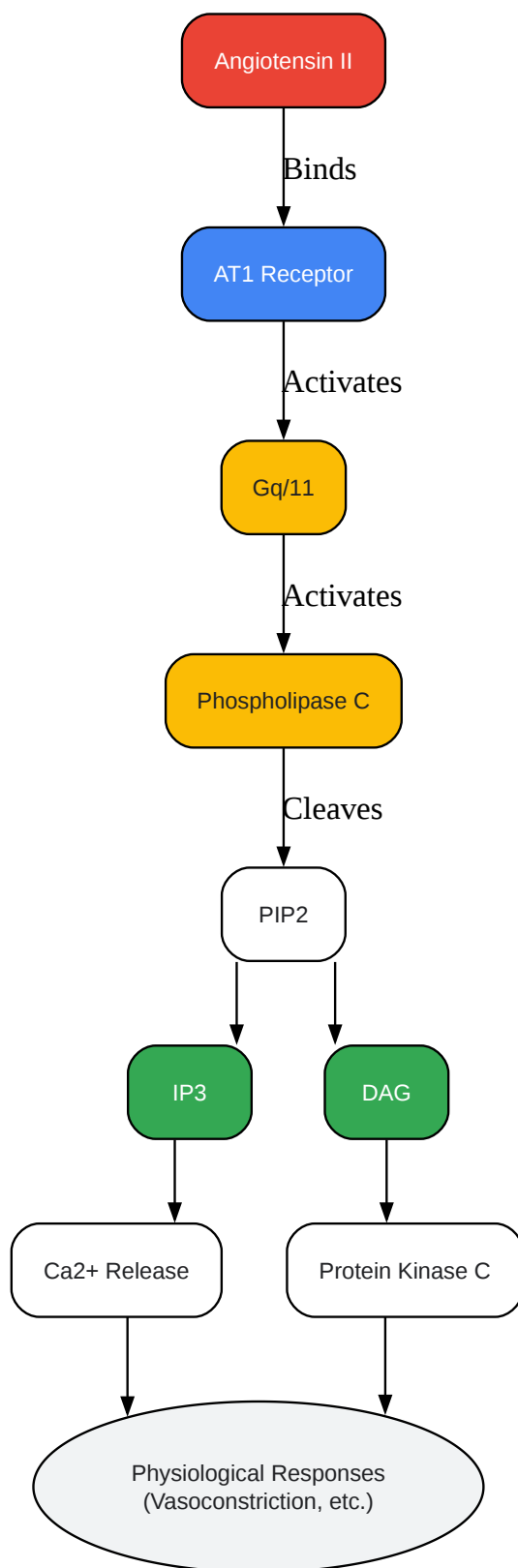
Principle of the Method

This method involves the synthesis of a high-density peptide array on a solid support, where each peptide represents a potential inhibitor. The array is then incubated with labeled Angiotensin II and its receptor, AT1R. Peptides that inhibit the Angiotensin II-AT1R interaction will result in a reduced signal, allowing for the identification of potential inhibitory candidates. Subsequent validation and characterization of these "hit" peptides are performed to determine their inhibitory potency and specificity.

Experimental Workflow

The overall workflow for peptide array screening of Angiotensin II inhibitory peptides involves several key stages, from array design and synthesis to data analysis and hit validation.





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